

4'-O-Methylbavachalcone HPLC analysis protocol

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Compound of Interest

Compound Name: 4'-O-Methylbavachalcone

Cat. No.: B15567359

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An HPLC Analysis Protocol for 4'-O-Methylbavachalcone

This application note provides a comprehensive protocol for the analysis of **4'-O-Methylbavachalcone** using High-Performance Liquid Chromatography (HPLC). This method is designed for researchers, scientists, and professionals in drug development to ensure accurate quantification and quality control.

Introduction

4'-O-Methylbavachalcone is a natural chalcone isolated from *Psoralea corylifolia*. It has garnered significant interest in the scientific community for its potential therapeutic properties. Accurate and reliable analytical methods are crucial for the quantification of **4'-O-Methylbavachalcone** in various samples during research and drug development. This document outlines a validated reverse-phase HPLC (RP-HPLC) method for its analysis.

Principle of the Method

The method utilizes reverse-phase chromatography, where the stationary phase is nonpolar (C18) and the mobile phase is a polar mixture of acetonitrile and water. **4'-O-Methylbavachalcone**, being a relatively nonpolar compound, is retained on the column and then eluted by a gradient of the organic solvent. Detection is achieved using a UV detector, as chalcones exhibit strong absorbance in the UV region.

Experimental Protocols

Instrumentation and Materials

- Instrumentation:
 - HPLC system with a gradient pump, autosampler, column oven, and a Diode Array Detector (DAD) or UV-Vis detector.
 - Analytical balance
 - Sonicator
 - pH meter
 - Volumetric flasks and pipettes
 - Syringe filters (0.45 µm)
- Chemicals and Reagents:
 - **4'-O-Methylbavachalcone** reference standard
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Methanol (HPLC grade)
 - Formic acid or Phosphoric acid (optional, for mobile phase modification)

Chromatographic Conditions

A validated HPLC method for the simultaneous quantification of several flavonoids, including **4'-O-Methylbavachalcone**, has been established.^{[1][2][3]} The following conditions are recommended:

Parameter	Recommended Conditions
Stationary Phase	C18 Column (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	A: Water B: Acetonitrile
Gradient Elution	0-10 min: 10-45% B 10-50 min: 45-80% B 50-55 min: 80-90% B 55-60 min: 90-15% B
Flow Rate	1.0 mL/min
Column Temperature	Ambient or controlled at 30°C
Detection Wavelength	250 nm
Injection Volume	10 - 20 µL
Run Time	60 minutes

Preparation of Solutions

- Standard Stock Solution (e.g., 1000 µg/mL):
 - Accurately weigh approximately 10 mg of **4'-O-Methylbavachalcone** reference standard.
 - Dissolve it in 10 mL of methanol in a volumetric flask.
 - Sonicate for 5-10 minutes to ensure complete dissolution.
- Working Standard Solutions:
 - Prepare a series of dilutions from the stock solution using the mobile phase as the diluent to create calibration standards.
 - A typical concentration range for linearity studies is 1 - 100 µg/mL.
- Sample Preparation:
 - Accurately weigh the sample containing **4'-O-Methylbavachalcone**.
 - Dissolve the sample in a known volume of methanol or the initial mobile phase.

- Sonicate to ensure complete dissolution or extraction.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial before injection.

Method Validation Summary

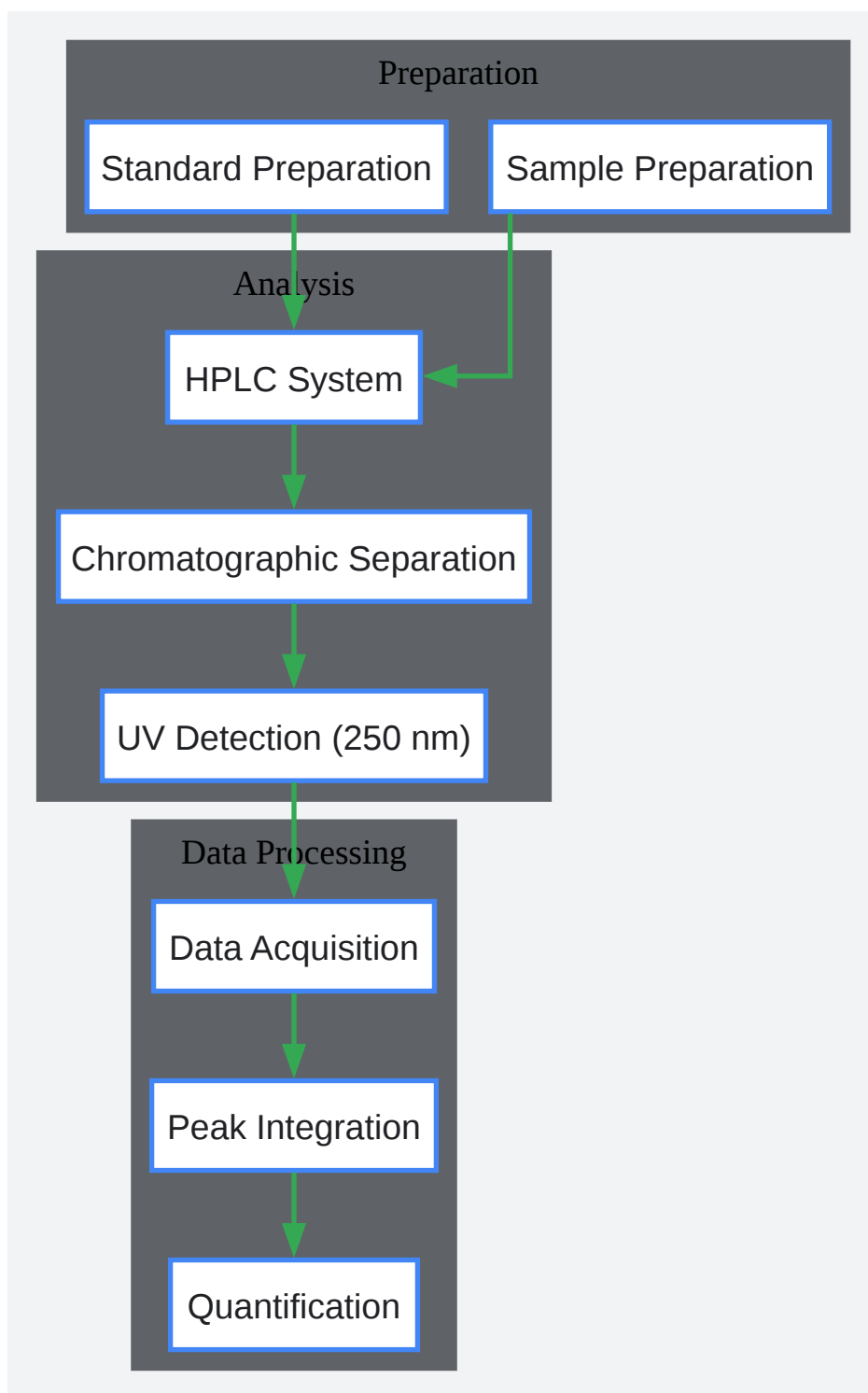
The described HPLC method has been validated for several parameters to ensure its reliability. The following table summarizes the typical validation data for the analysis of flavonoids, including **4'-O-Methylbavachalcone**.^[1]

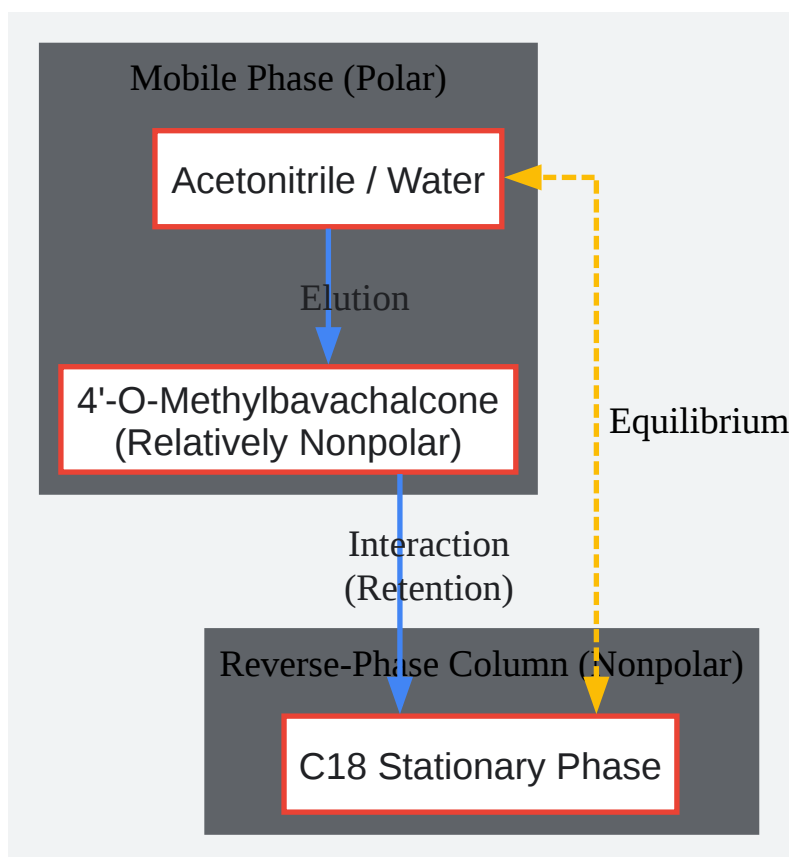
Parameter	Typical Performance
Linearity (R ²)	> 0.9991
Limit of Detection (LOD)	0.4780 – 2.805 µg/mL
Limit of Quantification (LOQ)	1.872 – 9.349 µg/mL
Precision (RSD%)	Intraday: 0.16% – 1.4% Interday: 0.82% – 2.8%
Accuracy (% Recovery)	94.94% – 103.5%

Data Presentation

Quantitative analysis of **4'-O-Methylbavachalcone** should be performed by constructing a calibration curve from the peak areas of the working standard solutions versus their concentrations. The concentration of **4'-O-Methylbavachalcone** in the samples can then be determined from this curve.

Visualizations





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